

VER-246608: Application Notes and Protocols for Studying Cytostasis

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Compound of Interest

Compound Name: VER-246608

Cat. No.: B611661

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These application notes provide a comprehensive guide for designing and executing experiments to investigate the cytostatic effects of **VER-246608**, a novel and selective pan-isoform ATP-competitive inhibitor of pyruvate dehydrogenase kinase (PDK).

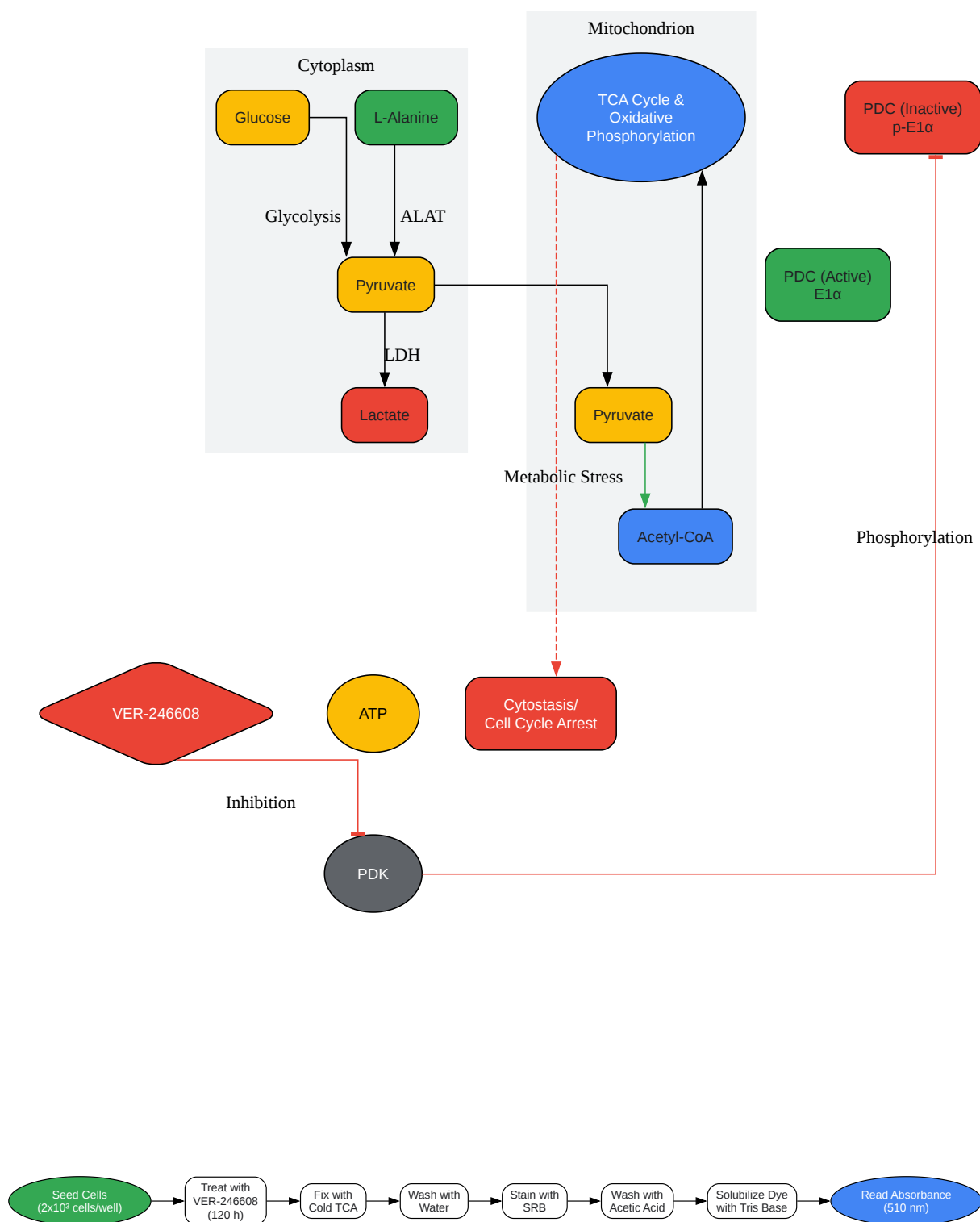
Introduction

VER-246608 is a potent small molecule inhibitor of all four PDK isoforms, which are key enzymes in cellular energy metabolism.^{[1][2]} By inhibiting PDK, **VER-246608** prevents the phosphorylation and subsequent inactivation of the pyruvate dehydrogenase complex (PDC).^{[1][3]} This leads to an increase in PDC activity, promoting the conversion of pyruvate to acetyl-CoA and enhancing mitochondrial respiration. This action effectively reverses the Warburg effect, a metabolic hallmark of many cancer cells, by shifting metabolism from glycolysis towards oxidative phosphorylation.^{[1][4]} The primary cellular outcome of **VER-246608** treatment in cancer cells is cytostasis, or the inhibition of cell proliferation, rather than apoptosis.^{[1][5]} Notably, the cytostatic effects of **VER-246608** are context-dependent, being significantly enhanced under conditions of nutrient stress, such as low glucose or low serum.^{[1][3][6]}

Mechanism of Action

VER-246608 functions as an ATP-competitive inhibitor of PDK, binding to the ATP-binding pocket of the enzyme.^{[1][7]} This prevents the transfer of a phosphate group from ATP to the

E1 α subunit of the PDC. The subsequent increase in active, dephosphorylated PDC leads to a reduction in intracellular pyruvate levels and a decrease in lactate production, thereby attenuating glycolysis.[1][8] Under nutrient-depleted conditions, cancer cells are unable to compensate for this metabolic shift, leading to cell cycle arrest.[1][5]



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